Aurein-2.6 solid-phase peptide synthesis protocol

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Compound of Interest

Compound Name:	*Aurein-2.6*
Cat. No.:	*B1578164*

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Application Note: High-Fidelity Solid-Phase Synthesis of Aurein 2.6

Abstract & Scope

Aurein 2.6 (GLFDIAKKVIGVIGSL-NH_2) is a 16-residue cationic antimicrobial peptide (AMP) originally isolated from the Australian Bell Frog (Litoria aurea). It exhibits potent activity against Gram-positive bacteria and displays anticancer properties by disrupting membrane integrity via the "carpet" mechanism or toroidal pore formation.

This protocol details the synthesis of Aurein 2.6 using Fmoc solid-phase methodology. While a relatively short sequence, Aurein 2.6 presents two specific synthetic challenges that this guide addresses:

- Hydrophobic Aggregation: The C-terminal region (VIGVIGSL) is highly hydrophobic, prone to

  -sheet aggregation on-resin, which can lead to deletion sequences.
- Aspartimide Formation: The Asp-Ile (DI) motif at positions 4-5 is susceptible to base-catalyzed aspartimide formation during repeated Fmoc deprotection cycles, potentially leading to

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-peptide mixtures.

Strategic Planning & Materials

Peptide Sequence & Properties

- Sequence: H-Gly-Leu-Phe-Asp-Ile-Ala-Lys-Lys-Val-Ile-Gly-Val-Ile-Gly-Ser-Leu-NH_2
- Molecular Weight: 1614.0 g/mol (Average)
- Isoelectric Point (pI): ~9.8
- Hydrophobicity: High (C-terminal sector).

Resin Selection

To mitigate aggregation of the hydrophobic C-terminus, a resin with excellent swelling properties in both polar and non-polar solvents is required.

- Recommended:Rink Amide ChemMatrix® or Rink Amide PEG-PS.
  - Rationale: Polyethylene glycol (PEG)-based resins solvate the growing peptide chain better than standard polystyrene (PS), disrupting inter-chain hydrogen bonding (aggregation).
- Loading: Target a low substitution level (0.2 – 0.4 mmol/g) to spatially separate peptide chains and further reduce aggregation risks.

Reagents

- Coupling: DIC (Diisopropylcarbodiimide) / Oxyma Pure (Ethyl (hydroxyimino)cyanoacetate).
  - Why: DIC/Oxyma is superior to HBTU/DIEA for preventing racemization (especially at Cys/His, though not present here) and suppressing aspartimide formation at the Asp-Ile junction.
- Deprotection: 20% Piperidine in DMF supplemented with 0.1 M Oxyma Pure.

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- Critical Step: The addition of Oxyma (or HOBt) to the deprotection cocktail acidifies the environment slightly, significantly reducing the rate of aspartimide ring closure without hindering Fmoc removal.

Detailed Experimental Protocol

Resin Preparation

- Weigh appropriate resin (e.g., 0.1 mmol scale) into a fritted reaction vessel.
- Swelling: Add DCM (10 mL/g) and shake for 30 minutes. Drain.
- Wash with DMF (

  mL).

The Fmoc Cycle (Repeated for residues 16 to 1)

Step	Operation	Reagent	Time	Notes
1	Deprotection	20% Piperidine + 0.1M Oxyma in DMF	min	CRITICAL: Use Oxyma additive to prevent Asp-Ile side reaction.
2	Wash	DMF	min	Ensure flow rate is high to remove all base.
3	Coupling	5 eq. Fmoc-AA-OH 5 eq. Oxyma Pure 5 eq. DIC	60 min (RT)	Pre-activate AA and Oxyma in DMF, then add DIC.
4	Wash	DMF	min	
5	Capping (Optional)	Acetic Anhydride / Pyridine / DMF	5 min	Recommended after hydrophobic residues (Val, Ile).

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Specific Residue Instructions:

- Ile, Val (Residues 5, 9, 10, 12, 13): These are

  -branched amino acids. Coupling kinetics are slower. Double couple (repeat Step 3) for these residues to ensure completion.

- Asp (Residue 4): Use Fmoc-Asp(OtBu)-OH.[1][2] Ensure the subsequent deprotection (removing Fmoc from Asp) uses the Oxyma additive.

Cleavage & Global Deprotection

- Wash final peptide-resin with DCM (

) and dry under nitrogen.

- Prepare Cleavage Cocktail K:
  - TFA (Trifluoroacetic acid): 92.5%
  - TIS (Triisopropylsilane): 2.5%
  - H_2O (Water): 2.5%
  - DODT (3,6-Dioxa-1,8-octanedithiol): 2.5% (Optional, only if Met/Cys present. For Aurein 2.6, TFA/TIS/H2O 95:2.5:2.5 is sufficient).

- Add cocktail to resin (10 mL/g resin). Shake for 2.5 hours at room temperature.

- Filter resin and precipitate filtrate into cold diethyl ether (10x volume).

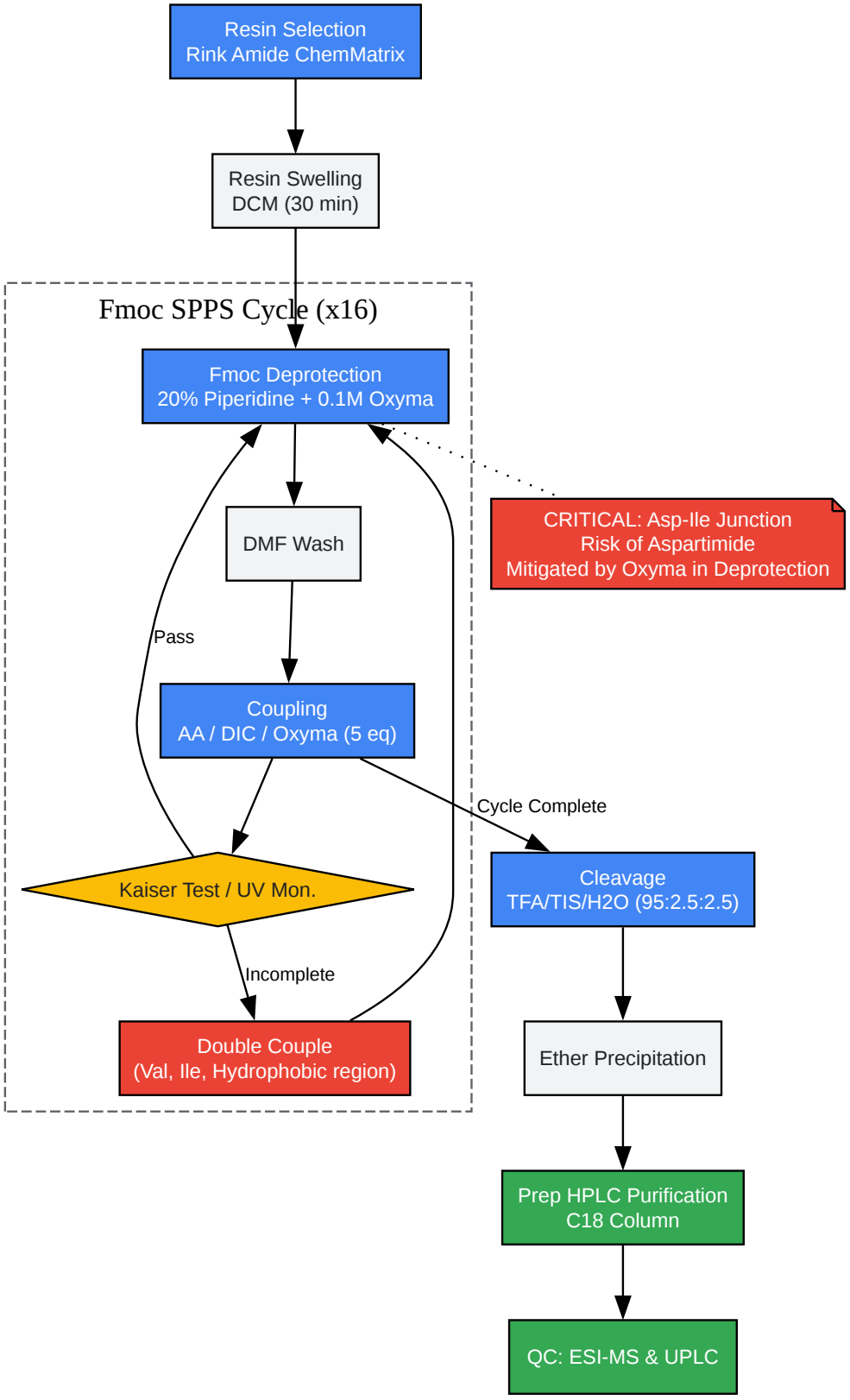
- Centrifuge (3000 rpm, 5 min), decant ether, and wash pellet

  with cold ether.

Workflow Visualization

The following diagram illustrates the synthesis logic, highlighting the critical control point for Aspartimide prevention.

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Figure 1: Optimized SPPS workflow for Aurein 2.6, emphasizing the Aspartimide control strategy during deprotection.

Purification & Analysis

Preparative HPLC Protocol

Due to the amphipathic nature of Aurein 2.6, peak broadening can occur. Use a shallow gradient to separate the target from deletion sequences (often lacking hydrophobic Ile/Val residues).

- Column: C18 Preparative (e.g., Phenomenex Jupiter, 5µm, 300Å).
- Mobile Phase A: 0.1% TFA in Water (Milli-Q).
- Mobile Phase B: 0.1% TFA in Acetonitrile (ACN).
- Flow Rate: 15-20 mL/min (depending on column diameter).

Gradient Table:

Time (min)	% Buffer B	Description
0.0	**5**	**Equilibration**
5.0	5	Injection hold
5.1	20	Jump to starting organic
35.0	60	Linear Gradient (Target elutes ~35-45% B)
40.0	95	Wash

| 45.0 | 5 | Re-equilibration |

Quality Control (QC) Specifications

Verify the purified fraction using ESI-MS (Electrospray Ionization Mass Spectrometry).

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- Theoretical Monoisotopic Mass: 1613.01 Da
- Expected Ions:
  - (Dominant species)

Troubleshooting & Expert Insights

- Issue: Low Yield / Deletion Sequences
  - Cause: Aggregation in the VIGVIG region.
  - Solution: Switch to ChemMatrix resin if using Polystyrene. Alternatively, perform couplings at

    (microwave or conventional heating), but do not heat the Asp or His couplings to avoid racemization.
- Issue: Mass +18 Da or + Piperidine adduct
  - Cause: Aspartimide formation at Asp-Ile.[3]
  - Solution: Ensure 0.1M Oxyma or HOBt is present in the deprotection solution (20% Piperidine). This suppresses the base-catalyzed ring closure.
- Issue: Insoluble Crude Peptide
  - Cause: High hydrophobicity.[4]
  - Solution: Dissolve crude peptide in 50% Acetic Acid or minimal HFIP (Hexafluoroisopropanol) diluted with water before injecting onto HPLC.

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